

rosiglitazone maleate bioequivalence study design

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Compound Focus: Rosiglitazone Maleate

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Bioequivalence Study Designs at a Glance

The table below compares the core design elements and results from two bioequivalence studies on rosiglitazone.

Study Parameter	Chinese Volunteer Study [1]	Indian Volunteer Study [2]
Study Design	Single-dose, randomized, open-label, two-period crossover [1]	Randomized, two-way crossover [2]
Subjects	20 healthy adult male Chinese volunteers [1]	12 healthy Indian human male volunteers [2]
Formulations	4 mg Rosiglitazone HCl (Test) vs. 4 mg Rosiglitazone Maleate (Reference) [1]	Two different 2 mg Rosiglitazone Maleate preparations [2]
Fasting Condition	≥12-hour overnight fast [1]	Fasting condition [2]
Washout Period	7 days [1]	1 week [2]

Study Parameter	Chinese Volunteer Study [1]	Indian Volunteer Study [2]
Blood Sampling Points	17 time points, from pre-dose to 24 hours post-dose [1]	Information not specified in abstract
Analytical Method	Validated high-performance liquid chromatography (HPLC) [1]	HPLC with liquid-liquid extraction [2]
Key Pharmacokinetic Parameters	C_{max} , $AUC_{(0-t)}$, $AUC_{(0-\infty)}$ [1]	Information not specified in abstract
Bioequivalence Range	80%-125% for ln-transformed ratios of C_{max} and AUC [1]	Information not specified in abstract
Conclusion	Bioequivalent (90% CIs within acceptance range) [1]	Information not specified in abstract

Detailed Experimental Protocols

The following outlines the methodologies from the studies, providing a framework for your protocol.

Clinical Study Design

- **Overall Structure:** Both studies employed a **randomized, two-period, two-sequence crossover design** [1] [2]. In this model, subjects are randomly assigned to a sequence group (Test-Reference or Reference-Test), receive the first formulation, undergo a washout period, and then receive the alternate formulation. This design controls for inter-subject variability and period effects [1].
- **Washout Period:** A **7-day** washout was used in the 4 mg study, which was sufficient for the elimination of the drug given rosiglitazone's half-life [1]. The 2 mg study used a 1-week washout [2].
- **Dosing and Fasting:** Subjects received a single oral dose (either 2 mg or 4 mg) with water after a guaranteed **≥12-hour overnight fast** [1] [2].

Blood Sampling and Bioanalysis

- **Sample Collection:** The comprehensive study collected **17 blood samples** per period: pre-dose (0 hour) and at 10, 20, 30, 45, 60, 75, and 90 minutes, and 2, 4, 6, 8, 12, and 24 hours after

administration [1]. This scheme adequately captures the absorption, distribution, and elimination phases.

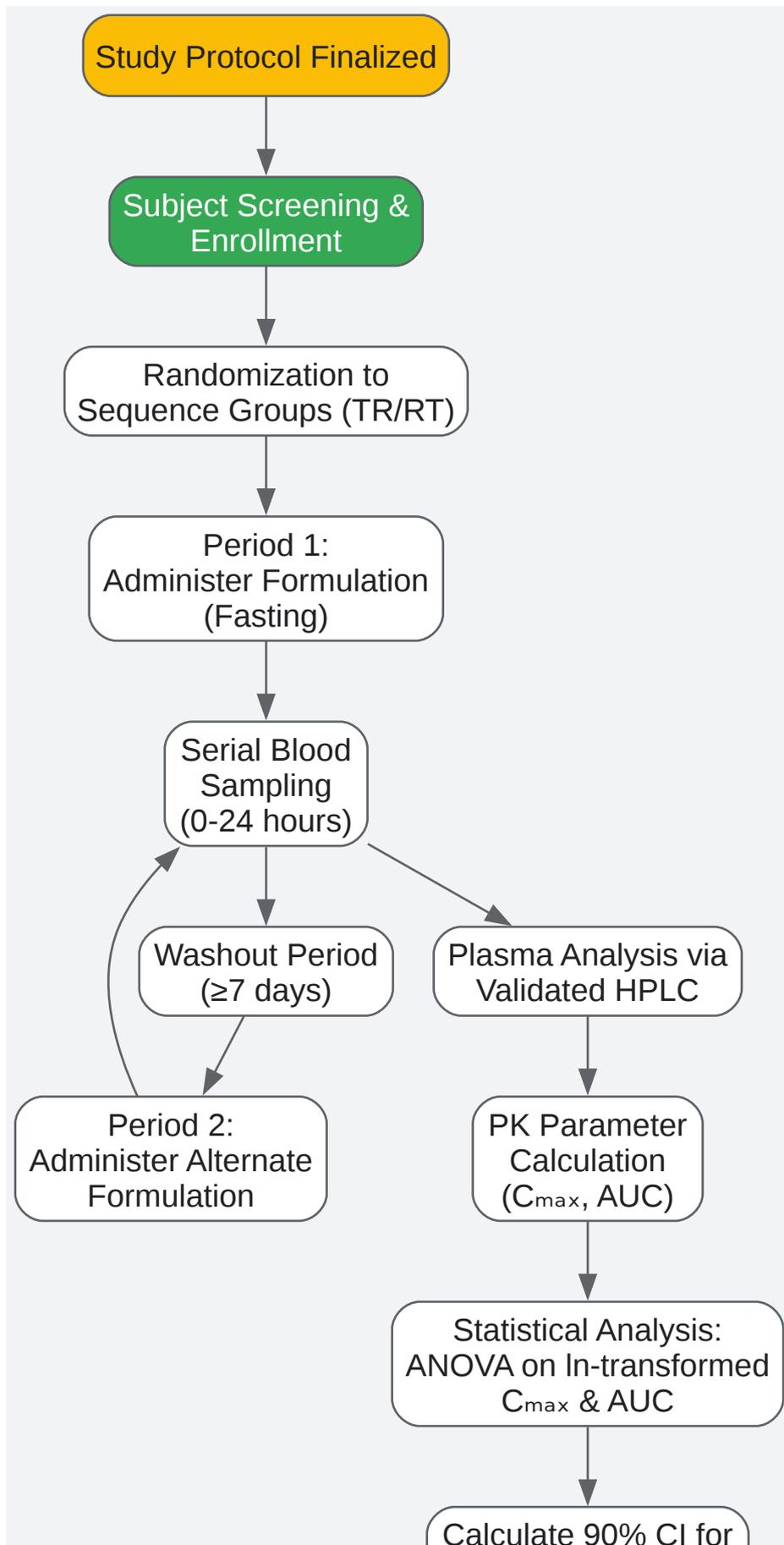
- **Analytical Technique:** Both studies used **validated HPLC methods** to determine rosiglitazone plasma concentrations [1] [2]. The Indian study specified the use of a **liquid-liquid extraction** technique for sample preparation before HPLC analysis [2].

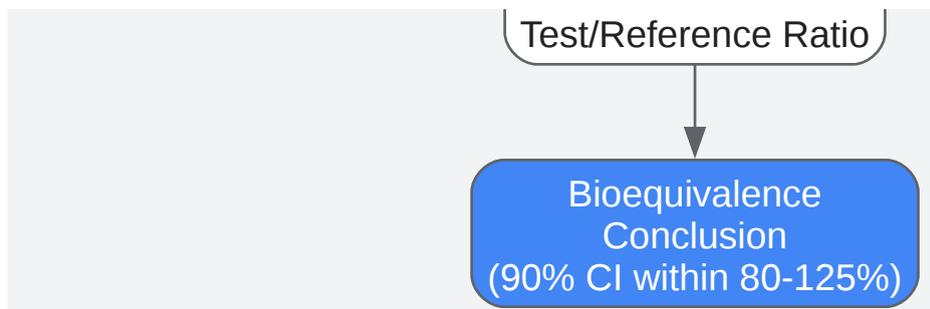
Data and Statistical Analysis

- **Pharmacokinetic Parameters:** The primary parameters for establishing bioequivalence are the **maximum plasma concentration (C_{max})** and the **area under the plasma concentration-time curve from zero to the last measurable concentration ($AUC_{(0-t)}$) and extrapolated to infinity ($AUC_{(0-\infty)}$)** [1].
- **Statistical Assessment for Bioequivalence:** Bioequivalence is determined using analysis of variance (ANOVA) on the **logarithmically transformed (ln-transformed)** values of C_{max} and AUC. The 90% confidence intervals (CIs) for the geometric mean ratio (Test/Reference) of these parameters must fall entirely within the **80% to 125%** range [1].

Study Workflow and Pathway Visualization

The following diagram illustrates the standard workflow for a bioequivalence study, integrating the key design elements from the cited research.





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Figure 1: Standard workflow for a rosiglitazone bioequivalence crossover study.

Key Design Considerations:

- **Subject Selection:** Using **healthy volunteers** minimizes variability and ethical concerns, though the therapeutic target is diabetic patients [1] [2].
- **Sample Size:** The sample sizes in these studies (N=20 and N=12) are typical for pilot or preliminary bioequivalence assessments. Formal studies for regulatory submission require a sample size calculation to ensure sufficient statistical power.
- **Analytical Validation:** The **HPLC method** must be fully validated for parameters like specificity, accuracy, precision, and linearity according to regulatory guidelines (e.g., ICH, FDA) to ensure the reliability of the concentration data [1] [2].

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References

1. and comparison of pharmacokinetic properties of... Bioequivalence [pubmed.ncbi.nlm.nih.gov]
2. Of Bioequivalence 2 mg Tablets... Study Rosiglitazone Maleate [ijpsonline.com]

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